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Molecular Mechanism & Rationale for Combination Therapy

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Compound Focus: Paxalisib

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The combination of **ONC201** and **Paxalisib** is a promising strategy to overcome treatment resistance in Diffuse Intrinsic Pontine Glioma (DIPG). The mechanism involves a sequential disruption of cancer cell metabolism, where **Paxalisib** blocks a key adaptive survival pathway activated by ONC201 [1].

The table below summarizes the core targets and effects of each drug:

Drug	Primary Molecular Targets	Mechanism of Action in DIPG	Key Outcome
ONC201	Mitochondrial protease ClpP; Dopamine receptor D2 (DRD2) [1]	Potent ClpP agonist that drives proteolysis of electron transport chain (ETC) and tricarboxylic acid (TCA) cycle proteins [1].	Disrupts mitochondrial energy homeostasis, depletes ATP, and induces integrated stress response and apoptosis [1].
Paxalisib	PI3Kα, PI3Kβ, PI3Kδ, PI3Kγ, and mTOR [2] [3]	Brain-penetrant inhibitor of the PI3K/Akt signaling pathway [1] [2].	Suppresses metabolic adaptation and counteracts resistance to ONC201; inhibits tumor cell proliferation and survival [1].

This therapeutic strategy is the basis for the ongoing phase II clinical trial **NCT05009992** [1] [4].

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Experimental Protocols for Key Assays

Here are detailed methodologies for critical experiments cited in the literature, which you can adapt in your own research.

Measuring Metabolic Adaptation & Drug Sensitivity (Resazurin Proliferation Assay)

This protocol is used to determine the sensitivity of DIPG cells to ONC201 and the effect of **Paxalisib** on metabolic adaptation [1].

- **Cell Culture**: Use patient-derived DIPG neurosphere cultures. Maintain cells in their recommended conditions. For hypoxic conditions, grow cells in **5% O_2** for at least one week prior to assay commencement [1].
- **Cell Seeding**: Seed cells in 96-well plates at a density of **2.5×10^4 cells/well**. Incubate overnight at **37°C** [1].
- **Drug Treatment**: Treat cells with a **1:2 serial dilution of ONC201**, typically starting from **150 µmol/L**. Include **Paxalisib** in combination arms to test for synergistic effects. A typical treatment duration is **96 hours** [1].
- **Viability Measurement**: After the incubation period, add resazurin reagent. Read the fluorescence using a plate reader at an excitation of **544 nm** and emission of **590 nm** [1].
- **Data Analysis**: Graph fluorescence values compared to the untreated control. Calculate IC_{50} values and assess whether the combination with **Paxalisib** shifts the dose-response curve.

Assessing Apoptosis (Annexin-V FITC Assay)

This flow cytometry-based assay quantifies ONC201-induced apoptosis and how **Paxalisib** enhances cell death [1].

- **Cell Seeding and Treatment**: Seed DIPG cells at a density of **5×10^4 cells per well** in a 96-well plate. Treat with ONC201, **Paxalisib**, or the combination for **96 hours** [1].
- **Staining**: Follow the manufacturer's instructions for the Annexin-V FITC apoptosis detection kit. Briefly, harvest cells and stain with **Annexin-V FITC** and **propidium iodide (PI)** [1].
- **Flow Cytometry and Analysis**: Analyze stained cells using a flow cytometer (e.g., FACS Canto II). Use software like FlowJo to process the data and determine the percentages of:
  - **Early apoptotic cells**: Annexin-V positive / PI negative.

- **Late apoptotic/necrotic cells**: Annexin-V positive / PI positive [1].

Confirming Target Engagement and Signaling (Western Blotting)

This protocol confirms the on-target effects of both drugs by analyzing protein expression and phosphorylation [1].

- **Protein Extraction**: Lyse drug-treated and control DIPG cells using RIPA buffer. Quantify protein concentration using a standard BCA assay [1].
- **Gel Electrophoresis and Transfer**: Load equal amounts of protein for SDS-PAGE and transfer to a membrane.
- **Antibody Probing**: Probe membranes with primary antibodies overnight at 4°C. Key targets for investigation include:
  - **Phospho-Akt (pAkt)**: To confirm inhibition of PI3K/Akt signaling by **Paxalisib** [1] [2].
  - **Cleaved Caspase-3**: To verify induction of apoptosis by ONC201.
  - **Proteins of the ETC/TCA cycle** (e.g., those identified in the study): To validate ONC201-mediated ClpP activation and proteolysis [1].
- **Detection**: Use an HRP-conjugated secondary antibody and detect bands using enhanced chemiluminescence (ECL). Image and analyze bands using a system like Chemidoc MP with ImageLab software [1].

Troubleshooting FAQs

- **Q1: Our DIPG models show variable sensitivity to ONC201 monotherapy. What could be the reason?**

  - **A:** Genomic features significantly influence the response. DIPGs harboring **PIK3CA mutations** show **increased sensitivity** to ONC201, whereas those with **TP53 mutations** are more **resistant** [1]. It is critical to perform genomic profiling (e.g., whole-exome or targeted sequencing) on your models to stratify them and interpret drug response data accurately.

- **Q2: We are not observing a strong synergistic effect between ONC201 and **Paxalisib**. What should we check?**

  - **A:** First, verify that **Paxalisib** is effectively inhibiting its target. Run a Western blot to confirm a strong reduction in **pAkt (Ser473)** levels in your treated samples compared to controls [1] [2]. Second, consider the timing of the combination. Since **Paxalisib** counteracts an adaptive

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resistance mechanism, pre-treating cells with ONC201 for 24-48 hours before adding **Paxalisib** might more closely mimic the physiological sequence of stress and adaptation.

- **Q3: How can we model the tumor microenvironment in our in vitro experiments?**

  - **A:** The standard resazurin assay was performed under normoxic conditions. However, to better mimic the in vivo tumor niche, you can adapt the **proliferation and colony formation assays to low-oxygen conditions (5% O_2)** as described in the protocols [1]. This can reveal different aspects of metabolic adaptation.
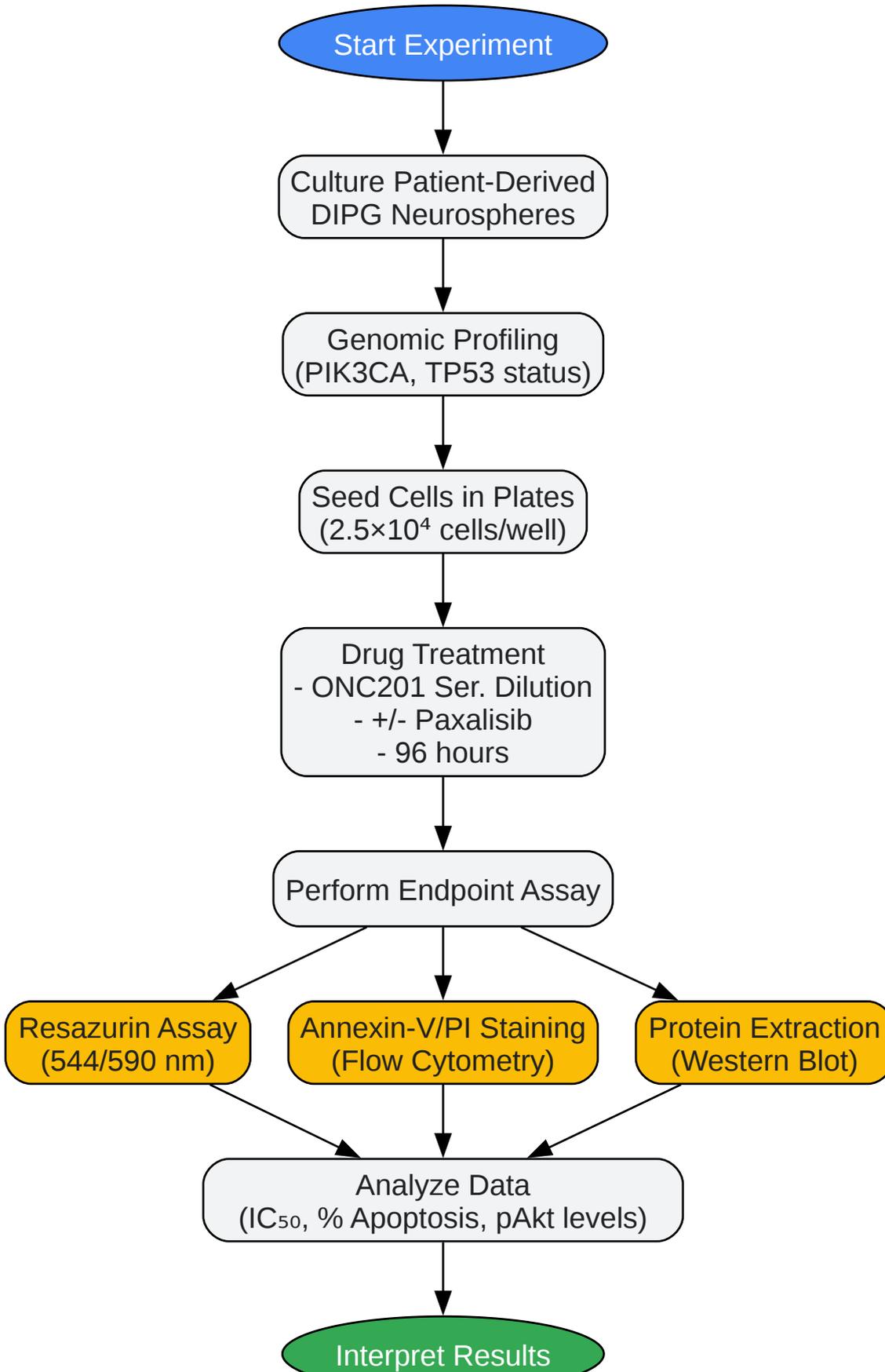
Signaling Pathway & Experimental Workflow

The following diagrams, generated using Graphviz, illustrate the core mechanism and a key experimental workflow.

ONC201 and Paxalisib Combination Mechanism in DIPG
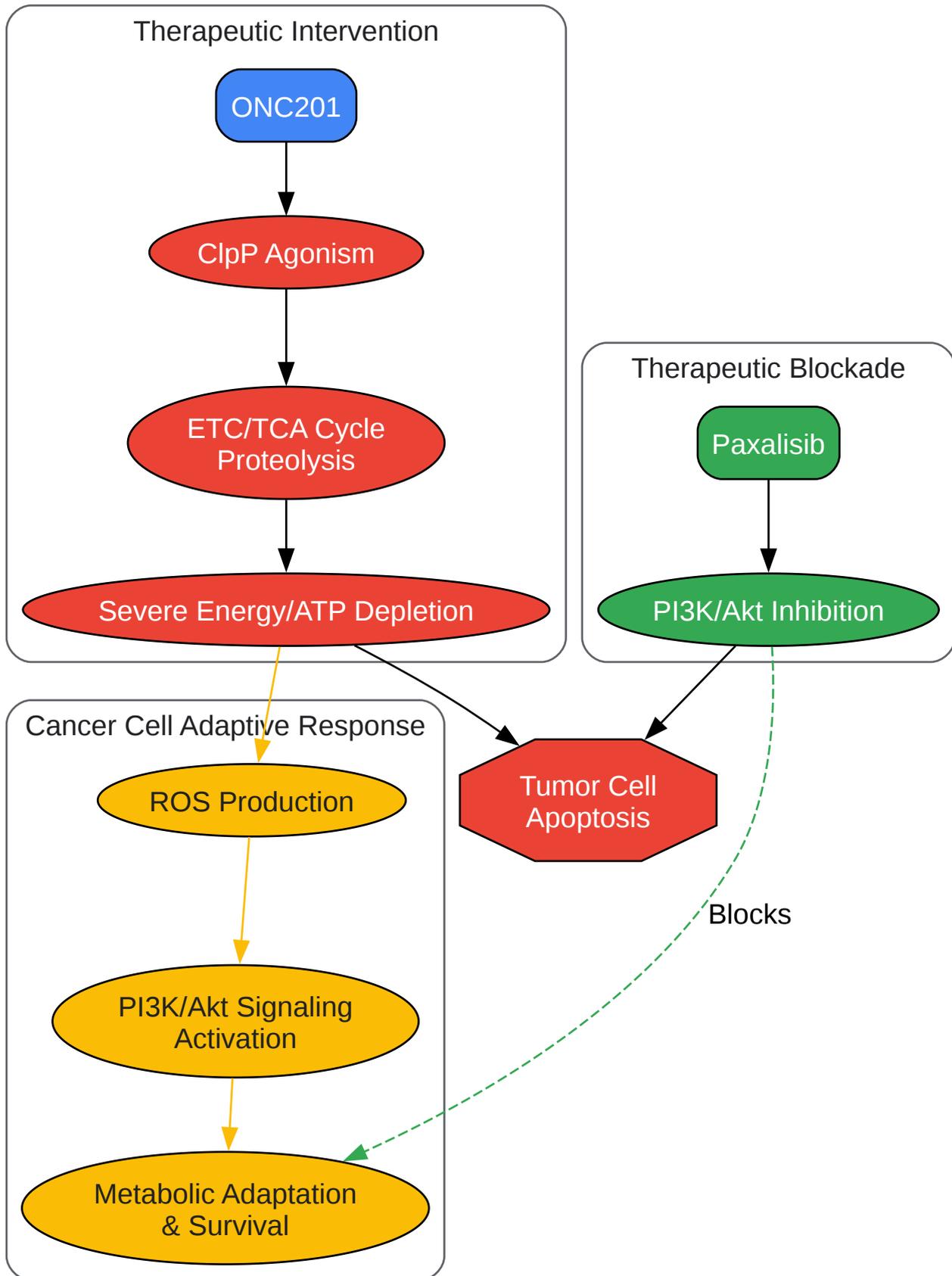
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Key Experimental Workflow for Combination Testing


```
                    ┌─────────────────────┐
                    │  Start Experiment   │
                    └─────────────────────┘
                              │
                    ┌─────────────────────┐
                    │ Culture Patient-    │
                    │ Derived DIPG        │
                    │ Neurospheres        │
                    └─────────────────────┘
                              │
                    ┌─────────────────────┐
                    │ Genomic Profiling   │
                    │ (PIK3CA, TP53       │
                    │ status)             │
                    └─────────────────────┘
                              │
                    ┌─────────────────────┐
                    │ Seed Cells in Plates│
                    │ (2.5×10⁴ cells/well)│
                    └─────────────────────┘
                              │
                    ┌─────────────────────┐
                    │ Drug Treatment      │
                    │ - ONC201 Ser.       │
                    │   Dilution          │
                    │ - +/- Paxalisib     │
                    │ - 96 hours          │
                    └─────────────────────┘
                              │
                    ┌─────────────────────┐
                    │ Perform Endpoint    │
                    │ Assay               │
                    └─────────────────────┘
```

Drug Treatment
- ONC201 Ser. Dilution
- +/- Paxalisib
- 96 hours

Seed Cells in Plates
$(2.5 \times 10^4$ cells/well)

Resazurin Assay (544/590 nm)

Annexin-V/PI Staining (Flow Cytometry)

Protein Extraction (Western Blot)

Analyze Data
(IC_{50}, % Apoptosis, pAkt levels)

Interpret Results

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